

Technical Guide: 3-(4-bromo-2-fluorophenyl)-N-Boc-pyrrolidine

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Compound of Interest

Compound Name: *1-Boc-3-(4-bromo-2-fluorophenyl)pyrrolidine*

Cat. No.: *B13665027*

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Executive Summary & Compound Identity

3-(4-bromo-2-fluorophenyl)-N-Boc-pyrrolidine is a high-value chiral heterocyclic scaffold used primarily in the development of kinase inhibitors, GPCR ligands, and monoamine transporter modulators. As a protected intermediate, it features a tert-butoxycarbonyl (Boc) group on the pyrrolidine nitrogen, ensuring stability during downstream cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) targeting the aryl bromide moiety.

This guide details the physicochemical properties, validated synthesis pathways, and quality control protocols for this specific intermediate.

Key Metrics

Property	Value
IUPAC Name	tert-butyl 3-(4-bromo-2-fluorophenyl)pyrrolidine-1-carboxylate
CAS Number	Not widely cataloged; Custom Synthesis Target
Molecular Formula	C ₁₅ H ₁₉ BrFNO ₂
Molecular Weight (Average)	344.22 g/mol
Exact Mass (Monoisotopic)	343.0583 g/mol (⁷⁹ Br)
Isotopic Pattern	1:1 doublet at m/z 343.06 and 345.06 ([M+H] ⁺ region usually observed as [M+Na] ⁺ or [M+H-Boc] ⁺)

Physicochemical Profile & Molecular Weight Analysis

Accurate molecular weight determination is critical for stoichiometry in synthetic workflows. The presence of bromine creates a distinct mass spectrometry signature.

Molecular Weight Breakdown

Element	Count	Atomic Mass (avg)	Contribution (g/mol)	Mass Fraction
Carbon (C)	15	12.011	180.165	52.34%
Hydrogen (H)	19	1.008	19.152	5.56%
Bromine (Br)	1	79.904	79.904	23.21%
Fluorine (F)	1	18.998	18.998	5.52%
Nitrogen (N)	1	14.007	14.007	4.07%
Oxygen (O)	2	15.999	31.998	9.30%
TOTAL	344.224	100.00%		

Mass Spectrometry Interpretation

When analyzing this compound via LC-MS (ESI+), the bromine atom dictates the spectrum.

- Base Peak: Often the deprotected fragment $[M-\text{Boc}+\text{H}]^+$ or the sodium adduct $[M+\text{Na}]^+$.
- Isotope Signature: You must observe two peaks of nearly equal intensity separated by 2 atomic mass units (amu).
 - Peak A (^{79}Br): ~ 343.06 amu (if observing M^+)
 - Peak B (^{81}Br): ~ 345.06 amu
 - Note: Absence of this 1:1 doublet indicates debromination or incorrect structure.

Synthesis & Fabrication Protocols

The most robust route to 3-arylpyrrolidines avoids harsh reduction steps that could remove the bromine atom. We recommend Rhodium-Catalyzed Asymmetric Hydroarylation for high enantioselectivity, or a Suzuki-Miyaura/Reduction sequence for racemic synthesis.

Method A: Rh-Catalyzed Asymmetric Hydroarylation (Recommended)

This "Green Chemistry" approach couples N-Boc-3-pyrroline directly with an aryl boronic acid, establishing the chiral center at C3 in a single step without affecting the aryl bromide.

Reagents

- Substrate: N-Boc-3-pyrroline (CAS: 73286-70-1).
- Coupling Partner: 4-Bromo-2-fluorophenylboronic acid (CAS: 162556-32-9).
- Catalyst: $[\text{Rh}(\text{cod})\text{OH}]_2$ or $[\text{Rh}(\text{cod})\text{Cl}]_2$ with a chiral ligand (e.g., (R)-BINAP).
- Solvent: 1,4-Dioxane/Water (10:1).

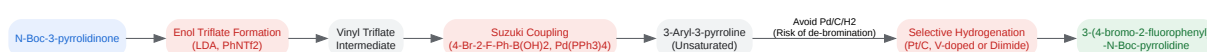
Protocol

- **Charge:** In a glovebox, add $[\text{Rh}(\text{cod})\text{Cl}]_2$ (3 mol%) and (R)-BINAP (6 mol%) to a reaction vial. Dissolve in degassed 1,4-dioxane.
- **Activation:** Stir for 15 minutes to generate the active catalyst species.
- **Addition:** Add 4-bromo-2-fluorophenylboronic acid (1.5 equiv) and N-Boc-3-pyrroline (1.0 equiv). Add aqueous KOH (0.5 equiv) or Et_3N .
- **Reaction:** Heat to 60°C for 12–18 hours under Argon.
- **Workup:** Dilute with EtOAc, wash with brine, dry over Na_2SO_4 , and concentrate.
- **Purification:** Flash chromatography (Hexanes/EtOAc gradient). The product is a colorless to pale yellow oil.

Method B: Suzuki-Miyaura Coupling (Traditional)

Use this if N-Boc-3-pyrroline is unavailable. It involves coupling to an enol triflate followed by careful reduction.

Workflow Diagram



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Caption: Comparative synthesis workflow highlighting the critical reduction step to preserve the aryl bromide.

Quality Control & Characterization

To validate the molecular weight and structural integrity, the following data must be acquired.

Nuclear Magnetic Resonance (NMR)[1][2]

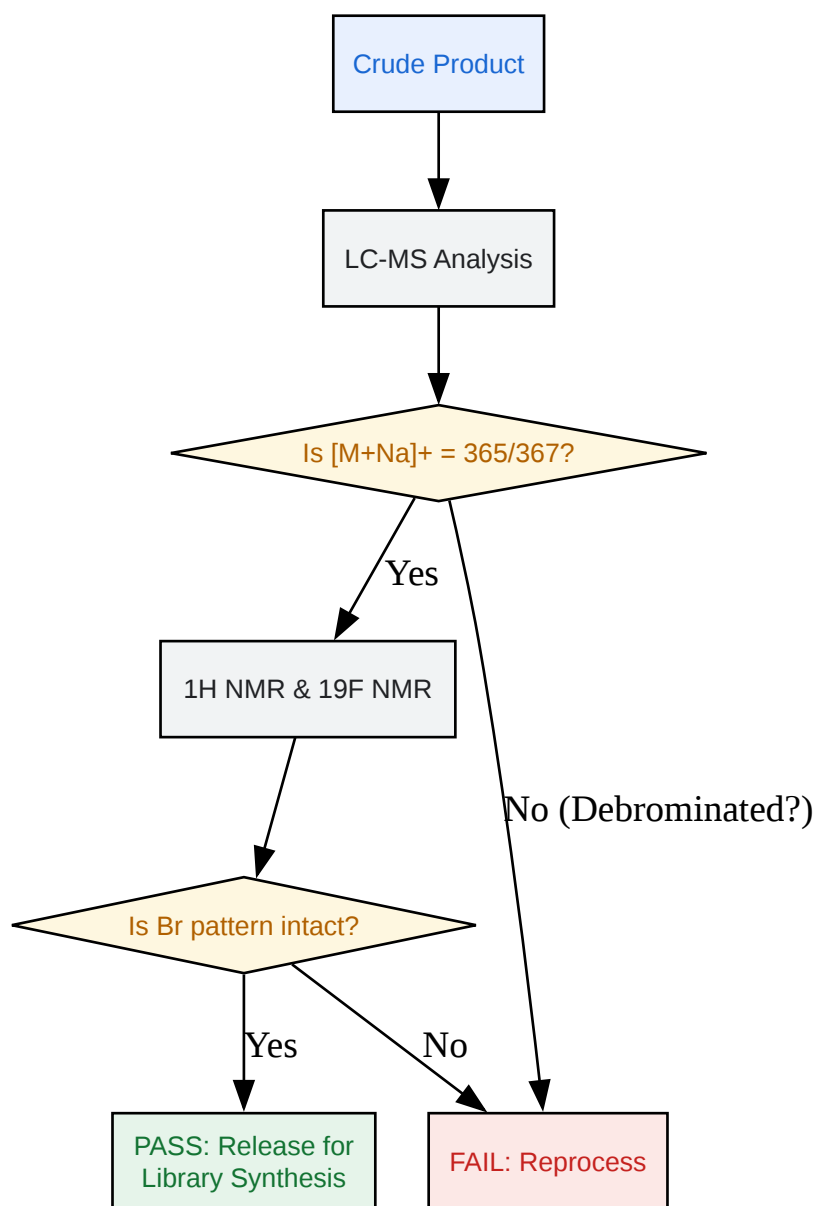
- ^1H NMR (400 MHz, CDCl_3):

- Aryl Region: Look for the 1,2,4-substitution pattern. ~7.2–7.4 ppm (m, 3H). The fluorine coupling will split signals further.
- Pyrrolidine Ring: Distinct multiplets at 3.4–3.8 ppm (N-CH₂, 4H) and 2.0–2.3 ppm (C-CH₂, 2H). The methine proton (CH-Ar) appears around 3.2–3.4 ppm.
- Boc Group: Strong singlet at ~1.45 ppm (9H).^[1]
- ¹⁹F NMR: Single peak around -110 to -115 ppm (typical for 2-fluoroaryl).

HPLC Purity & Chiral Analysis

- Column: Chiralpak AD-H or OD-H (if separating enantiomers).
- Mobile Phase: Hexane/IPA (90:10).
- Detection: UV at 254 nm.
- Acceptance Criteria: >98% purity; >95% ee (if asymmetric synthesis is claimed).

Validation Logic Tree



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Caption: Decision tree for validating the structural integrity of the brominated intermediate.

Handling & Stability

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Stability: The Boc group is acid-labile. Avoid exposure to TFA or HCl unless deprotection is intended. The aryl bromide is light-sensitive over long periods; store in amber vials.

- Safety: The compound is a potential skin irritant. Standard PPE (gloves, goggles, lab coat) is mandatory.

References

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Sources

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